

An In-depth Technical Guide to the Molecular Weight of Dimethyl Phthalate-13C2

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Compound of Interest

Compound Name: *Dimethyl Phthalate-13C2*

Cat. No.: *B584817*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed analysis of the molecular weight of **Dimethyl Phthalate-13C2**, an isotopically labeled variant of Dimethyl Phthalate. The inclusion of stable isotopes like Carbon-13 (¹³C) is a critical technique in metabolic studies, quantitative mass spectrometry, and as internal standards in pharmaceutical and environmental analysis. Understanding the precise mass difference imparted by this labeling is fundamental to the design and interpretation of experiments utilizing this compound.

Core Data Presentation

The key distinction between standard Dimethyl Phthalate (DMP) and its ¹³C-labeled isotologue lies in the mass of two carbon atoms. In **Dimethyl Phthalate-13C2**, two carbon atoms that would typically be the most abundant isotope, Carbon-12, are replaced with the heavier, stable Carbon-13 isotope. This substitution results in a predictable increase in the overall molecular weight.

The table below summarizes the essential quantitative data for both the unlabeled and labeled compounds.

Property	Standard Dimethyl Phthalate	Dimethyl Phthalate-13C2	Data Source(s)
Molecular Formula	$C_{10}H_{10}O_4$	$C_8^{13}C_2H_{10}O_4$	[1] [2] [3] [4]
Average Molecular Weight	194.18 g/mol	196.17 g/mol	[1] [5] [6]
Monoisotopic Mass	194.05790880 Da	196.0646 Da	[3] [5]

Experimental Protocols: Calculation of Molecular Weight

The molecular weight of a molecule is determined by the sum of the atomic weights of its constituent atoms. The introduction of ^{13}C isotopes alters this calculation.

Methodology for Standard Dimethyl Phthalate

The molecular formula for standard Dimethyl Phthalate is $C_{10}H_{10}O_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#). The average molecular weight is calculated using the standard atomic weights of carbon, hydrogen, and oxygen, which are weighted averages based on the natural abundance of their stable isotopes.

- Formula: $(10 \times \text{Atomic Weight of C}) + (10 \times \text{Atomic Weight of H}) + (4 \times \text{Atomic Weight of O})$
- Calculation: $(10 \times 12.011) + (10 \times 1.008) + (4 \times 15.999) = 194.18 \text{ g/mol}$

Methodology for Dimethyl Phthalate-13C2

For **Dimethyl Phthalate-13C2**, the molecular formula is $C_8^{13}C_2H_{10}O_4$ [\[4\]](#)[\[5\]](#). The calculation is modified to account for the precise mass of the two ^{13}C atoms. The atomic mass of the Carbon-12 isotope is defined as exactly 12, while the atomic mass of the Carbon-13 isotope is approximately 13.00335 amu[\[7\]](#)[\[8\]](#).

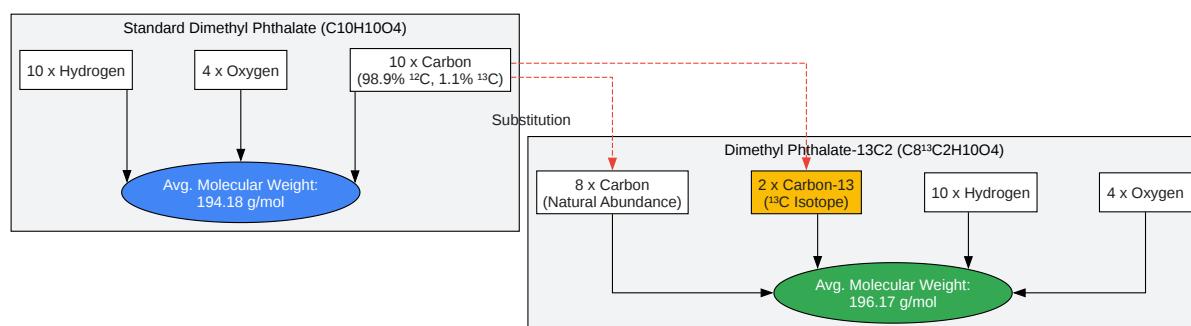
- Formula: $(8 \times \text{Atomic Weight of C}) + (2 \times \text{Atomic Weight of } ^{13}C) + (10 \times \text{Atomic Weight of H}) + (4 \times \text{Atomic Weight of O})$
- Calculation: $(8 \times 12.011) + (2 \times 13.003) + (10 \times 1.008) + (4 \times 15.999) \approx 196.17 \text{ g/mol}$

The resulting molecular weight of 196.17 g/mol is consistent with supplier specifications for this labeled compound[4][5]. The mass difference of approximately 2 Da is the direct result of substituting two ^{12}C atoms with two ^{13}C atoms.

Visualizations

Logical Relationship of Isotopic Substitution

The following diagram illustrates the concept of isotopic labeling in Dimethyl Phthalate. It shows how the standard molecule is composed of elements with their natural isotopic abundance and how the labeled variant is specifically enriched with two ^{13}C atoms, leading to an increased molecular weight.

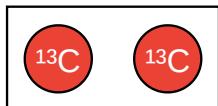


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Caption: Isotopic substitution workflow for **Dimethyl Phthalate-13C2**.

Molecular Structure and Labeling Position

The SMILES string [13CH3]OC(=O)c1ccccc1C(=O)O[13CH3] indicates that the ^{13}C isotopes are located on the two methyl groups. The diagram below shows the chemical structure of Dimethyl Phthalate with the positions of the Carbon-13 labels highlighted.



Structure of Dimethyl Phthalate with ^{13}C labels on methyl groups.

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